

Application Note: Synthesis of High-Performance Polypropylene with Succinate Donors

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Compound of Interest

Compound Name: *Diethyl 2,3-diisopropylsuccinate*

CAS No.: 33367-55-4

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Introduction: The Strategic Role of Succinate Donors in Polypropylene Synthesis

The production of isotactic polypropylene (iPP) via Ziegler-Natta (Z-N) catalysis remains a cornerstone of the global polymer industry. The performance of these catalyst systems, which typically consist of a titanium species supported on magnesium chloride ($MgCl_2$), a co-catalyst (e.g., triethylaluminum, TEAL), and electron donors, is critically dependent on the nature of these donors.^{[1][2][3]} Internal electron donors (IDs), incorporated during catalyst synthesis, are fundamental in establishing the stereospecificity of the active sites.^{[2][4][5]}

Historically, phthalate-based donors have been the industry workhorses, enabling high catalyst activity and producing polypropylene with excellent isotacticity.^{[1][6]} However, evolving regulatory landscapes and market demands for polymers with specific processing characteristics have driven the development of alternative, "phthalate-free" donor technologies. Among these, succinate esters have emerged as a powerful class of internal donors.^{[2][7]}

Succinate donors are particularly valued for their ability to produce polypropylene with a broad molecular weight distribution (MWD).[7][8][9] This characteristic is highly desirable for applications requiring good processability, such as injection molding and the manufacturing of pipes and films.[10] The unique structural flexibility of succinate molecules allows for the formation of a diverse population of active sites on the MgCl_2 support, leading to the generation of polymer chains with a wide range of lengths. This application note provides a comprehensive guide to the synthesis of high-performance polypropylene using a state-of-the-art Ziegler-Natta catalyst system featuring a succinate internal donor.

Mechanistic Insights: How Succinate Donors Engineer Catalyst Performance

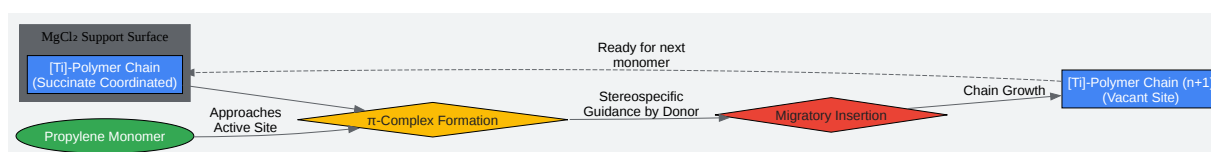
The efficacy of an internal donor in a Ziegler-Natta catalyst is determined by its ability to preferentially adsorb onto specific surfaces of the MgCl_2 support, thereby influencing the coordination of TiCl_4 and the subsequent formation of active sites.[4][11] MgCl_2 crystallites possess several exposed crystal faces, with the (104) and (110) surfaces being the most relevant for catalysis.[4][10] It is understood that non-stereospecific active sites tend to form on certain surfaces, and the role of the internal donor is to passivate these sites or promote the formation of highly stereospecific ones.[12]

Succinate donors, being bidentate Lewis bases, can coordinate to the Mg^{2+} centers on the support surface in several ways, including monodentate, chelate, and bridge modes.[4] This flexibility, arising from the spacing between their two carbonyl oxygen atoms, is key to their function.[4] The steric hindrance provided by the substituent groups on the succinate molecule plays a crucial role; bulkier groups can more effectively block non-specific sites and create a chiral environment around the titanium active centers, which is essential for enforcing the stereoregular insertion of propylene monomers.[1][6] This leads to polypropylene with high isotacticity.

The broad MWD associated with succinate donors is attributed to the creation of a heterogeneous population of active sites. The varied coordination modes of the succinate on the MgCl_2 surface result in titanium centers with different electronic and steric environments. Some sites may have higher propagation rates and lower rates of chain transfer, producing high molecular weight chains, while others exhibit the opposite characteristics, leading to

shorter chains. The combination of these different chain populations results in the desired broad MWD.[8]

Furthermore, the interaction between the internal succinate donor and the external electron donor (ED), typically an organosilicon compound added during polymerization, is critical for fine-tuning the catalyst's performance.[10] The external donor can deactivate remaining aspecific sites or modify the stereospecificity of existing sites, further enhancing the polymer's isotacticity.[11]



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Figure 1: Simplified schematic of the propylene polymerization cycle at a stereospecific active site influenced by a succinate donor.

Materials and Reagents

Material	Grade	Supplier (Example)	Notes
Anhydrous Magnesium Chloride (MgCl ₂)	99.8%+	Sigma-Aldrich	Must be free of water and other impurities.
Titanium Tetrachloride (TiCl ₄)	99.9%	Acros Organics	Handle under inert atmosphere.
Diethyl 2,3-diisopropylsuccinate	Synthesis Grade	Custom Synthesis	Internal Donor (ID). Must be anhydrous.
Toluene	Anhydrous, 99.8%	Fisher Scientific	Polymerization solvent and washing agent.
n-Hexane	Anhydrous, 99%	VWR Chemicals	Washing agent.
Triethylaluminum (TEAL)	1.0 M in hexanes	Sigma-Aldrich	Co-catalyst. Handle with extreme care.
Dicyclopentylidimethoxysilane (DCPDMS)	99%	Gelest	External Donor (ED).
Propylene	Polymerization Grade	Airgas	Monomer. Must be purified to remove oxygen, water, and other poisons.
Nitrogen/Argon	High Purity (99.999%)	Local Supplier	For maintaining an inert atmosphere.

Experimental Protocols

Part 1: Preparation of the MgCl₂-Supported Succinate-Based Catalyst

This protocol describes the synthesis of a high-performance Ziegler-Natta catalyst using anhydrous MgCl₂ as the support and **diethyl 2,3-diisopropylsuccinate** as the internal donor. All procedures must be carried out under a dry, inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

- Support Preparation:
 - In a 500 mL three-necked flask equipped with a mechanical stirrer and reflux condenser, add anhydrous MgCl_2 (10.0 g).
 - Introduce 200 mL of anhydrous toluene to the flask.
 - The MgCl_2 is typically activated, often by ball milling prior to use, to increase its surface area.
- First Titanation Step:
 - Cool the MgCl_2 suspension to 0 °C using an ice bath.
 - Slowly add 100 mL of TiCl_4 to the stirred suspension over 30 minutes.
 - After the addition is complete, slowly heat the mixture to 100 °C and maintain this temperature for 2 hours with continuous stirring.
 - Stop the stirring and allow the solid to settle. Remove the supernatant liquid via cannulation.
- Internal Donor Addition and Second Titanation:
 - Wash the solid precipitate twice with 100 mL portions of anhydrous toluene at 90 °C.
 - After the final wash, resuspend the solid in 100 mL of fresh anhydrous toluene.
 - Add a solution of **diethyl 2,3-diisopropylsuccinate** (2.5 mmol) in 20 mL of toluene to the flask.
 - Add 100 mL of TiCl_4 to the mixture.
 - Heat the reaction mixture to 110 °C and maintain for 2 hours with stirring.
- Final Washing and Catalyst Isolation:
 - Allow the solid catalyst to settle and remove the supernatant.

- Wash the resulting solid catalyst multiple times (5-6 times) with 100 mL portions of hot anhydrous toluene (90-100 °C) until the supernatant is colorless, indicating the removal of unreacted TiCl_4 .
- Perform two final washes with 100 mL portions of anhydrous n-hexane at room temperature.
- Dry the final catalyst powder under a high vacuum to obtain a free-flowing solid. Store the catalyst under an inert atmosphere.

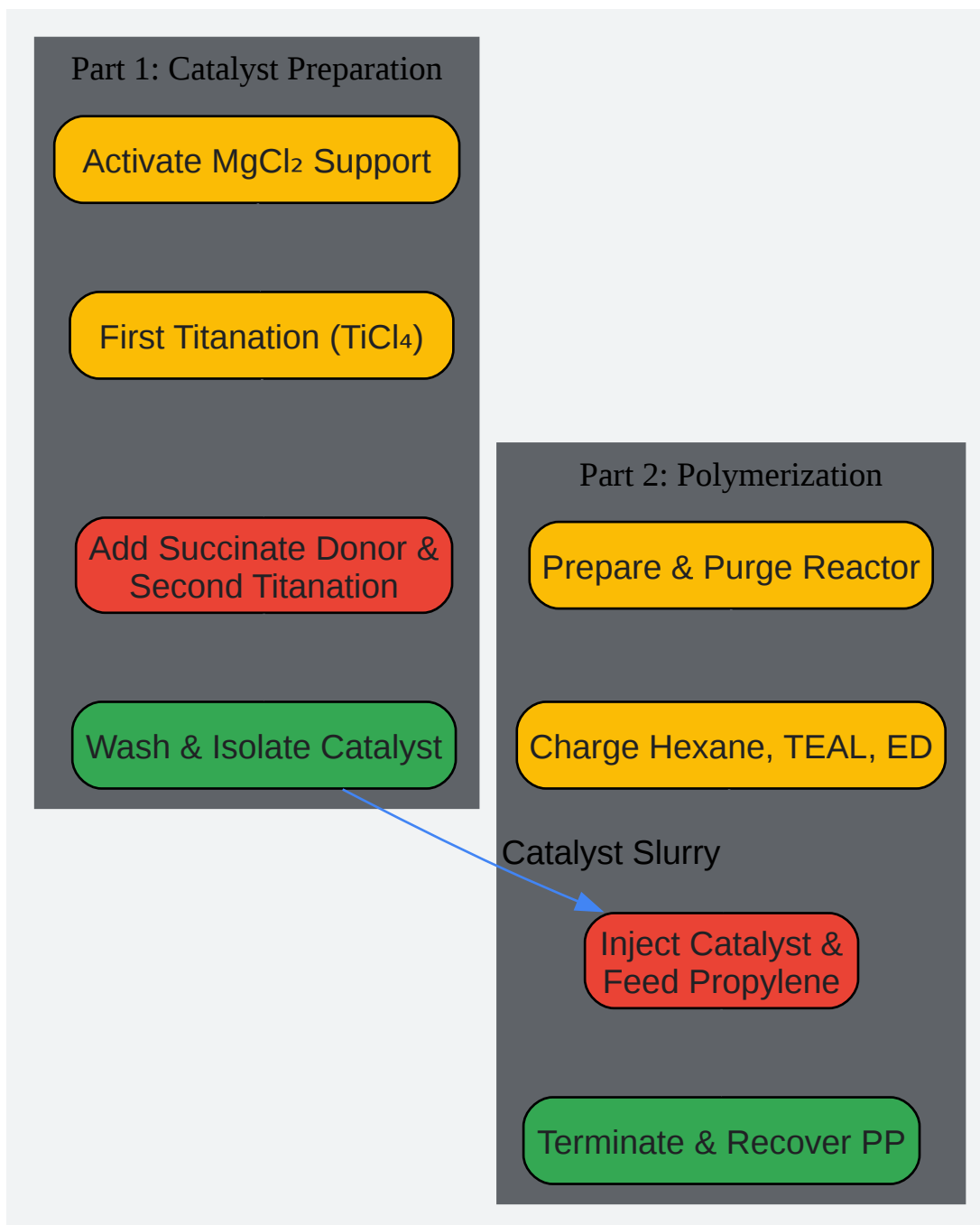
Part 2: Slurry Polymerization of Propylene

This protocol outlines the procedure for propylene polymerization in a slurry phase using the prepared succinate-based catalyst.

- Reactor Setup:
 - Use a 2 L stainless steel autoclave reactor equipped with a mechanical stirrer, temperature and pressure controllers, and injection ports.
 - Thoroughly dry the reactor by heating under a vacuum and then purge with high-purity nitrogen or argon.
- Charging the Reactor:
 - Introduce 1 L of anhydrous n-hexane into the reactor.
 - Pressurize the reactor with propylene gas to 1 atm and stir the solvent for 15 minutes to saturate it.
 - Inject the required amount of triethylaluminum (TEAL) solution (e.g., to achieve an Al/Ti molar ratio of 250:1) as a scavenger and co-catalyst.
 - Inject the desired amount of dicyclopentylmethoxysilane (DCPDMS) solution (e.g., to achieve an Al/Si molar ratio of 10:1) as the external donor.
 - Stir the mixture at the desired reaction temperature (e.g., 70 °C) for 10 minutes.

- Polymerization:
 - Suspend approximately 10-20 mg of the prepared catalyst in 10 mL of anhydrous n-hexane and inject it into the reactor to initiate polymerization.
 - Immediately start feeding propylene gas to the reactor to maintain a constant pressure (e.g., 7 atm).
 - Maintain the reaction at a constant temperature (e.g., 70 °C) for the desired duration (e.g., 2 hours). Monitor the propylene uptake to follow the reaction kinetics.

- Termination and Polymer Recovery:
 - Stop the propylene feed and vent the reactor.
 - Quench the polymerization by injecting 20 mL of acidified methanol (5% HCl in methanol).
 - Stir for 15 minutes, then filter the polymer slurry.
 - Wash the collected polypropylene powder thoroughly with methanol to remove catalyst residues.
 - Dry the polymer in a vacuum oven at 60 °C to a constant weight.



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Figure 2: Experimental workflow for the synthesis of polypropylene using a succinate-based Ziegler-Natta catalyst.

Expected Results and Discussion

The use of different succinate donors with varying steric bulk allows for the tuning of catalyst performance and final polymer properties. The table below summarizes typical data obtained from propylene polymerization using catalysts with different succinate internal donors.

Internal Donor (ID)	Steric Hindrance	Catalyst Activity (kg PP / g Cat·h)	Isotactic Index (%)	MWD (Mw/Mn)
Di-n-butyl succinate (DBS)	Low	~45	~96.2	7-9
Diethyl 2,3-diisopropylsuccinate (DEDPS)	High	~70	~98.5	9-11
Diisobutyl 2,3-diisopropylsuccinate (DBDPS)	Very High	~75	~98.8	10-12
Reference: Diisobutyl phthalate (DIBP)	High	~60	~98.0	6-8

Data compiled and generalized from literature sources for illustrative purposes.[6][10]

As the data indicates, increasing the steric bulk of the alkyl groups on the succinate backbone (e.g., from n-butyl to isopropyl) leads to a significant increase in both catalyst activity and the isotacticity of the resulting polypropylene.[6] This is consistent with the mechanistic understanding that bulkier donors are more effective at creating and stabilizing the highly stereospecific active sites.[1]

Crucially, the MWD values for the succinate-based systems are noticeably broader than those typically achieved with phthalate donors. This confirms the role of succinates in generating a more heterogeneous distribution of active sites, which is a key advantage for producing polypropylene grades with enhanced processability.[7][8] The selection of the external donor is also paramount; a silane donor like DCPDMS is effective in working synergistically with the succinate ID to "clean up" any remaining non-specific sites, pushing the isotactic index to very high levels.[11]

Troubleshooting Guide

Issue	Potential Cause(s)	Suggested Solution(s)
Low Catalyst Activity	1. Impurities (water, oxygen) in monomer or solvent. 2. Incomplete activation of MgCl ₂ support. 3. Incorrect Al/Ti ratio.	1. Ensure all reagents and the reactor system are scrupulously dried and purged. Use high-purity monomers. 2. Verify activation of the MgCl ₂ support (e.g., by ball milling). 3. Optimize the Al/Ti ratio; too low may not activate all sites, too high can lead to over-reduction and deactivation. [9]
Poor Isotacticity (High Xylene Solubles)	1. Ineffective internal or external donor. 2. Incorrect ID/ED pairing or concentration. 3. High polymerization temperature.	1. Use a succinate donor with higher steric hindrance. 2. Optimize the type and concentration of the external donor (adjust Al/Si ratio). [11] 3. Lower the polymerization temperature (e.g., from 80°C to 70°C or 60°C).
Molecular Weight Too High/Low	1. Incorrect hydrogen concentration. 2. Polymerization temperature is too low/high.	1. Hydrogen is a very effective chain transfer agent. Increase H ₂ concentration to lower MW; decrease to raise MW. [13] 2. Higher temperatures generally lead to lower molecular weights due to increased chain transfer rates. Adjust temperature accordingly.
Uncontrollably Broad MWD	1. Non-optimal internal donor structure. 2. Issues with catalyst particle fragmentation.	1. While succinates are known to broaden MWD, the specific structure can be tuned. Experiment with different succinate derivatives. 2. Ensure proper prepolymerization or initial monomer contact to

facilitate uniform catalyst particle breakup.

Reactor Fouling/Sheeting	1. Formation of atactic (sticky) polymer. 2. Poor temperature control leading to "hot spots".	1. Improve stereocontrol by optimizing the donor system (see "Poor Isotacticity"). 2. Ensure efficient stirring and reactor cooling to dissipate the heat of polymerization effectively. Consider using an activity limiting agent if thermal runaway is a concern. [14]
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References

- Bharat, R., et al. (2021). Internal donors on supported Ziegler Natta catalysts for isotactic polypropylene: a brief tutorial review. *SN Applied Sciences*, 3(10), 868. [\[Link\]](#)
- Google Patents. (2012).
- ResearchGate. (2018). Ziegler-Natta catalysts with novel internal electron donors for propylene polymerization. [\[Link\]](#)
- Lin, B., et al. (2024). The Effects of Internal Electron Donors on MgCl₂-Supported Ziegler–Natta Catalysts for Isotactic PP. *Polymers*, 16(19), 2687. [\[Link\]](#)
- Wen, J., et al. (2010). Magnesium chloride supported Ziegler-Natta catalysts containing succinate internal electron donors for the polymerization of propylene. *Journal of Applied Polymer Science*, 118(3), 1853-1858. [\[Link\]](#)
- Moore, E. P. (Ed.). (2000). Ziegler–Natta Catalysts. In *Encyclopedia of Polymer Science and Technology*. [\[Link\]](#)
- Taniike, T., & Terano, M. (2023). Deciphering the Role of Internal Donors in Shaping Heterogeneous Ziegler-Natta Catalysts Based on Non-Empirical Structural Determination. *ChemRxiv*. [\[Link\]](#)

- Ahmadi, M., & Nekoomanesh, M. (2011). Polymerization of propylene with Ziegler-Natta catalyst: Optimization of operating conditions by response surface methodology (RSM). *Chemical Engineering Journal*, 172(2-3), 957-963. [[Link](#)]
- Guo, X., et al. (2021). Mechanistic Study on Effect of Electron Donors in Propylene Polymerization Using the Ziegler–Natta Catalyst. *The Journal of Physical Chemistry C*, 125(17), 9236–9246. [[Link](#)]
- Zheng, W., et al. (2020). Towards the design of a mixture of diether and succinate as an internal donor in a MgCl₂-supported Ziegler–Natta catalyst. *New Journal of Chemistry*, 44(2), 527-535. [[Link](#)]
- Fu, Z., et al. (2025). Hydrogen Responses of Propylene Polymerization with MgCl₂-Supported Ziegler–Natta Catalysts in the Presence of Different Silane External Donors. *Polymers*, 17(7), 1345. [[Link](#)]
- Zhang, Z., et al. (2019). Deactivation Effect Caused by Catalyst-Cocatalyst Pre-contact in Propylene Polymerization with MgCl₂-supported Ziegler-Natta Catalyst. *Chinese Journal of Polymer Science*, 37(10), 1023-1030. [[Link](#)]
- Al-haj Ali, M., et al. (2023). Performance of post phthalate Ziegler Natta catalysts with activity limiting agents for propylene gas phase polymerization. *RSC Advances*, 13(13), 8569-8580. [[Link](#)]
- Google Patents. (2008).
- Sumitomo Chemical. (2022). Development of Catalyst Technologies for Polypropylene. SUMITOMO KAGAKU (English Edition). [[Link](#)]
- National Center for Biotechnology Information. (2024). The Effects of Internal Electron Donors on MgCl₂-Supported Ziegler–Natta Catalysts for Isotactic PP. [[Link](#)]
- Chemistry LibreTexts. (2023). 14.4.1: Ziegler-Natta Polymerizations. [[Link](#)]
- Taniike, T., & Terano, M. (2021). Understanding the Role of Sulfonyl Amine Donors in Propylene Polymerization Using MgCl₂-Supported Ziegler–Natta Catalyst. *The Journal of Physical Chemistry C*, 126(20), 8686–8694. [[Link](#)]

- Park, J. R., et al. (2022). Propylene Polymerization Performance with Ziegler-Natta Catalysts Combined with U-Donor and T01 Donor as External Donor. *Polymers*, 14(15), 3192. [[Link](#)]
- Morini, G., et al. (2024). Driven Internal Donor Development in Heterogeneous Ziegler-Natta Propylene Polymerization. *ChemRxiv*. [[Link](#)]
- ResearchGate. (2026). Influence of external donors on Ziegler-Natta catalytic behavior and the resulting polypropylene properties. [[Link](#)]
- Morini, G., et al. (2025). Probing the Interaction of Diester Internal Donors (ID) with AlEt₃ on Ziegler-Natta Surfaces: A Comparison Between Binary (MgCl₂/ID) and Ternary (MgCl₂/ID/TiCl₄) Formulations. *Molecules*, 30(9), 2176. [[Link](#)]

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Sources

- 1. The Effects of Internal Electron Donors on MgCl₂-Supported Ziegler–Natta Catalysts for Isotactic PP - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [semanticscholar.org](https://www.semanticscholar.org/) [[semanticscholar.org](https://www.semanticscholar.org/)]
- 3. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 4. [akjournals.com](https://www.akjournals.com/) [[akjournals.com](https://www.akjournals.com/)]
- 5. Probing the Interaction of Diester Internal Donors (ID) with AlEt₃ on Ziegler-Natta Surfaces: A Comparison Between Binary (MgCl₂/ID) and Ternary (MgCl₂/ID/TiCl₄) Formulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. [scispace.com](https://www.scispace.com/) [[scispace.com](https://www.scispace.com/)]
- 7. TiCl₄/MgCl₂/MCM-41 Bi-Supported Ziegler–Natta Catalyst: Effects of Catalyst Composition on Ethylene/1-Hexene Copolymerization | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 8. [epub.jku.at](https://pub.jku.at/) [[epub.jku.at](https://pub.jku.at/)]
- 9. [cjps.org](https://www.cjps.org/) [[cjps.org](https://www.cjps.org/)]

- [10. MgCl₂-Supported Titanium Ziegler-Natta Catalyst Using Carbon Dioxide-Based Poly\(propylene ether carbonate\) Diols as Internal Electron Donor for 1-Butene Polymerization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. A Study of Ziegler–Natta Propylene Polymerization Catalysts by Spectroscopic Methods - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. Performance of post phthalate Ziegler Natta catalysts with activity limiting agents for propylene gas phase polymerization - Reaction Chemistry & Engineering \(RSC Publishing\) DOI:10.1039/D3RE00041A \[pubs.rsc.org\]](#)
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